

Melamine Acetate: A Component-Based Hazard and Safety Assessment

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Compound of Interest

Compound Name: *Melamine acetate*

CAS No.: *51674-15-8*

Cat. No.: *B14662047*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: There is a notable lack of specific safety and toxicological data for **melamine acetate** as a distinct chemical entity. This guide provides a comprehensive hazard and safety assessment based on the well-documented properties of its constituent components: melamine and acetic acid. It is presumed that in an aqueous environment, **melamine acetate** will dissociate into melamine and acetate ions. The information presented herein should be used as a guide for risk assessment and for implementing appropriate safety protocols.

Executive Summary

Melamine acetate, a salt formed from the reaction of melamine and acetic acid, is primarily utilized as an additive in the production of resins to enhance the solubility and performance of melamine. Due to the scarcity of direct toxicological and safety data for **melamine acetate**, this document evaluates its potential hazards by examining the individual toxicological profiles of melamine and acetic acid.

Upon dissociation in an aqueous medium, the primary hazards associated with **melamine acetate** are expected to derive from the properties of melamine and acetic acid. Melamine is recognized for its potential to cause kidney and bladder stones, with chronic exposure linked to reproductive toxicity and carcinogenicity. Acetic acid is a corrosive substance, capable of causing severe skin burns and eye damage. This guide provides detailed information on the physicochemical properties, toxicological data, handling procedures, and experimental protocols related to these components to facilitate a thorough risk assessment for professionals handling **melamine acetate**.

Physicochemical Properties

A summary of the key physical and chemical properties of melamine and acetic acid is presented below. These properties are fundamental to understanding the potential exposure routes and the necessary safety precautions.

Property	Melamine	Acetic Acid
CAS Number	108-78-1[1][2][3]	64-19-7[4][5]
Molecular Formula	C ₃ H ₆ N ₆ [2]	C ₂ H ₄ O ₂ [6]
Molecular Weight	126.12 g/mol [2]	60.05 g/mol [6]
Appearance	White powder or crystals[2][7]	Colorless liquid or crystals[8]
Odor	Odorless[2]	Sour, vinegar-like[8]
Melting Point	>300 °C (decomposes)[2]	16.6 °C[8]
Boiling Point	Sublimes[2]	118.1 °C
Flash Point	300 °C (closed cup)[2]	39 °C (closed cup)[6]
Solubility in Water	Slightly soluble	Miscible
pH	7-8 (0.32% aqueous solution) [2]	Acidic

Toxicological Data

The toxicological profiles of melamine and acetic acid are distinct and contribute to the overall hazard profile of **melamine acetate**.

Melamine

Melamine's toxicity is primarily associated with its effects on the renal system. Ingestion, particularly in large amounts, can lead to the formation of insoluble crystals in the kidneys and bladder, resulting in kidney stones and potential renal failure.[\[9\]](#)[\[10\]](#)

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	3,161 mg/kg	[2] [11]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>1,100 mg/kg	[2]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	>5,190 mg/m ³ (4 h)	[2]
Carcinogenicity	IARC	-	Group 3: Not classifiable as to its carcinogenicity to humans.	[2]
Reproductive Toxicity	-	-	Suspected of damaging fertility. [11]	[11]
Target Organs	-	-	Kidneys, Bladder	[11]

Acetic Acid

Acetic acid is a corrosive substance that can cause severe damage to tissues upon contact.[\[6\]](#)

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	3,310 mg/kg	[12]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	1,060 mg/kg	[12]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	11.4 mg/L (4 h)	[6]
Skin Corrosion/Irritation	-	-	Causes severe skin burns.[6]	[6]
Serious Eye Damage/Irritation	-	-	Causes serious eye damage.	
Target Organs	-	-	Skin, eyes, respiratory tract, digestive tract.[6]	[6]

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for interpreting the provided data and for designing further studies.

Acute Oral Toxicity (LD50) - Up-and-Down Procedure (UDP) - OECD Test Guideline 425

This protocol is a common method for assessing the acute oral toxicity of a substance.

- **Test Animals:** Healthy, young adult rats of a single sex (typically females, as they are often slightly more sensitive) are used.
- **Housing and Acclimatization:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycle. They are acclimatized for at least 5 days before the study.

- **Fasting:** Animals are fasted (food, but not water, is withheld) for a specified period (e.g., overnight) before dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. The volume administered is kept as low as practical.
- **Dosing Procedure:** The study starts with a dose at a level expected to be toxic. If the animal survives, the next dose is increased. If the animal dies, the next dose is decreased. The dose progression factor is typically 1.2-1.5.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the survival/death outcomes.

Hazard Identification and Risk Management

Based on the component data, the primary hazards of **melamine acetate** are:

- **Corrosivity:** Due to the acetic acid component, **melamine acetate** solutions may be corrosive to the skin, eyes, and respiratory tract.
- **Kidney and Bladder Toxicity:** The melamine component poses a risk of renal stone formation upon ingestion.
- **Reproductive Toxicity and Carcinogenicity:** Chronic exposure to melamine is linked to reproductive harm and is suspected of causing cancer.

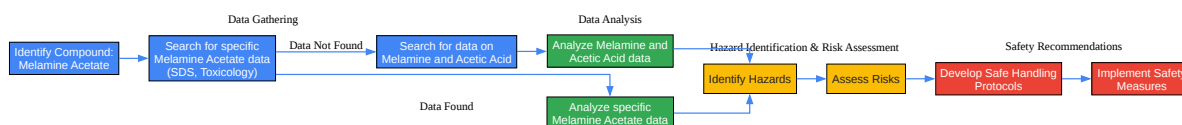
Recommended Safety Precautions:

- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or aerosols.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles and a face shield.

- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber, neoprene) and a lab coat.
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.
- Handling and Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep containers tightly closed.
- First Aid Measures:
 - Inhalation: Move to fresh air. Seek medical attention if symptoms persist.
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualizations

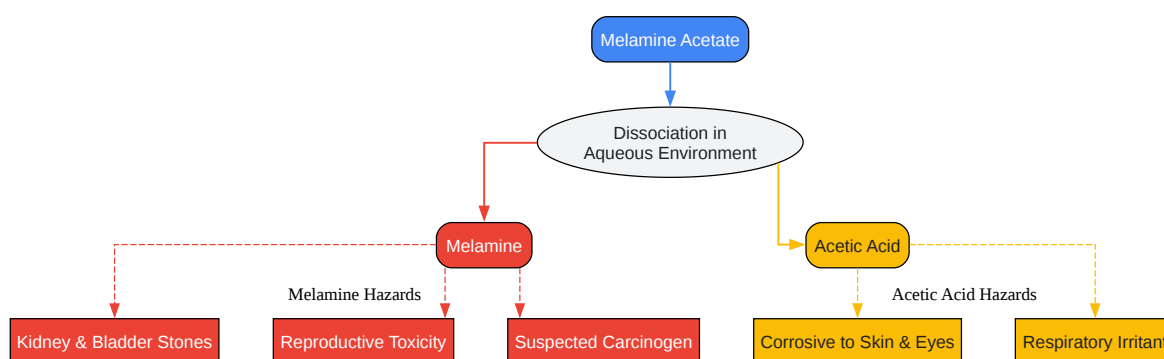
Logical Workflow for Hazard Assessment of Melamine Acetate



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Caption: Logical workflow for assessing the hazards of a chemical compound like **melamine acetate**.

Dissociation and Component Hazards of Melamine Acetate



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Caption: Dissociation of **melamine acetate** and the primary hazards of its components.

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